

Propionitrile: A Comprehensive Technical Guide to its Boiling and Melting Points

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Compound of Interest

Compound Name: *Propionitrile*

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Introduction: The Significance of Propionitrile

Propionitrile, also known as ethyl cyanide or propanenitrile, is a colorless, water-soluble liquid with an ether-like odor.[1][2][3] It serves as a versatile aprotic solvent, similar to acetonitrile but with a higher boiling point, making it suitable for reactions requiring elevated temperatures.[2] Furthermore, its role as a C-3 building block and precursor to various organic compounds, including propylamines and the drug flopropione, underscores its importance in synthetic organic chemistry and pharmaceutical development.[2][4] An accurate understanding of its physical properties, particularly its boiling and melting points, is paramount for its safe handling, application in chemical synthesis, and purification processes.

Section 1: Physicochemical Properties of Propionitrile

The boiling and melting points of a substance are direct manifestations of the strength of its intermolecular forces. In the case of **propionitrile**, a simple aliphatic nitrile, these properties are primarily governed by dipole-dipole interactions and van der Waals forces.[4] The presence of the strongly polarized cyano group ($C\equiv N$) creates a significant molecular dipole moment, leading to stronger intermolecular attractions than those found in nonpolar compounds of similar molecular weight.[4]

Key Physical and Chemical Properties

Property	Value	Source(s)
Boiling Point	96 to 98 °C	[2]
97 °C (lit.)	[5][6][7][8]	
97.1 °C	[4]	
207 °F (97.2 °C)	[9][10][11]	
Melting Point	-100 to -86 °C	[2]
-93 °C (lit.)	[5][6][7][12]	
-92 °C	[8][13]	
-91.8 °C	[10]	
-133 °F (-91.7 °C)	[9][11]	
Molecular Formula	C ₃ H ₅ N	[2][6][14]
Molar Mass	55.08 g/mol	[2][4][6]
Density	0.772 g/mL at 25 °C (lit.)	[5][7]
Appearance	Colorless liquid	[1][2][6]
Odor	Sweetish, ethereal	[2][4][6]

The relatively high boiling point of **propionitrile** compared to other organic molecules of similar mass is a direct consequence of the strong dipole-dipole forces originating from the cyano group.[4] The melting point, conversely, is influenced by both intermolecular forces and the efficiency of crystal lattice packing.

Section 2: The Science Behind Phase Transitions

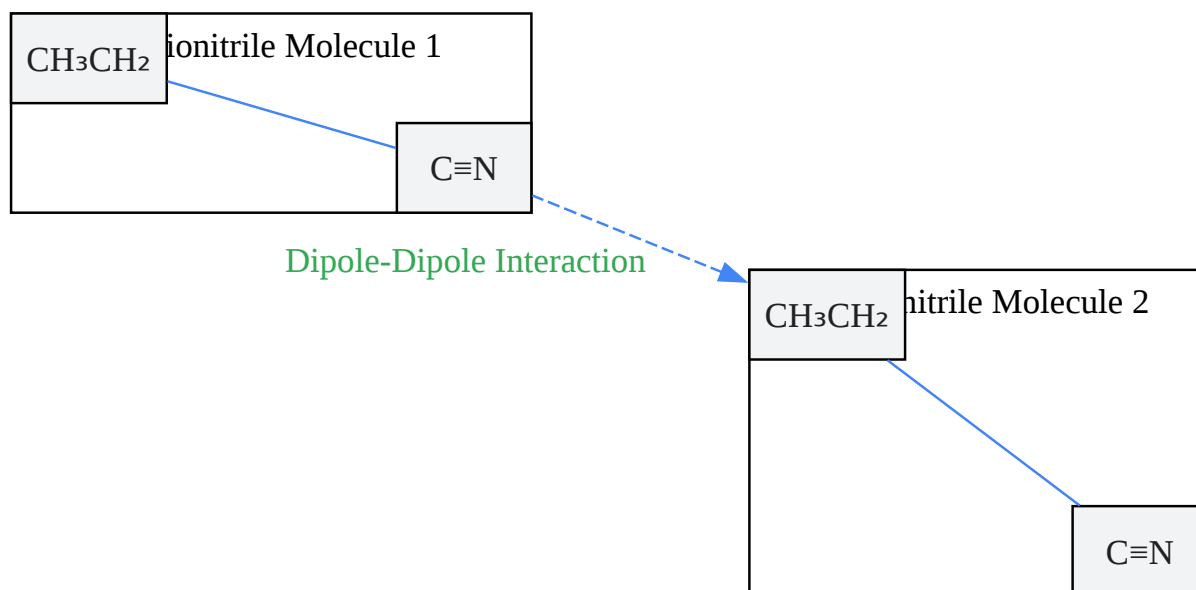
The transition between solid, liquid, and gaseous states is a fundamental concept in physical chemistry. Understanding the molecular interactions that govern these transitions is crucial for predicting and controlling the behavior of substances like **propionitrile**.

Intermolecular Forces in Propionitrile

The primary intermolecular forces at play in **propionitrile** are:

- **Dipole-Dipole Interactions:** The significant difference in electronegativity between the carbon and nitrogen atoms in the cyano group results in a large permanent dipole moment.^[4] These dipoles align, creating strong attractive forces between adjacent molecules.
- **Van der Waals Forces (London Dispersion Forces):** These are weaker, temporary forces that arise from instantaneous fluctuations in electron distribution. While present in all molecules, they are less significant than the dipole-dipole interactions in **propionitrile**.^[4]

Propionitrile can act as a hydrogen bond acceptor via the lone pair of electrons on the nitrogen atom, but it cannot act as a hydrogen bond donor.^[4]



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Caption: Intermolecular dipole-dipole interactions in **propionitrile**.

Section 3: Experimental Determination of Boiling and Melting Points

Accurate determination of boiling and melting points is essential for compound identification and purity assessment.[15][16] Standardized protocols ensure reproducibility and comparability of data across different laboratories.

Melting Point Determination: Capillary Method (ASTM E324)

The capillary tube method is a widely accepted technique for determining the melting range of a crystalline solid.[17][18][19] A small, powdered sample is packed into a capillary tube and heated at a controlled rate. The temperatures at which melting begins and is complete are recorded as the melting range. A narrow melting range is indicative of high purity.[15]



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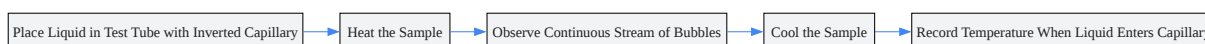
Caption: Workflow for melting point determination by the capillary method.

Protocol:

- Sample Preparation: Ensure the **propionitrile** sample is solidified and finely powdered.
- Capillary Tube Packing: Tap the open end of a capillary tube into the powdered sample to a depth of 2-3 mm.
- Apparatus Setup: Place the capillary tube into the heating block of a calibrated melting point apparatus.
- Heating: Heat the sample at a controlled rate, typically 1-2 °C per minute, near the expected melting point.
- Observation: Record the temperature at which the first liquid appears and the temperature at which the last solid crystal melts. This range is the melting point.

Boiling Point Determination: Micro-Boiling Point Method (Siwoloboff Method)

For small sample volumes, the micro-boiling point method, as described in OECD Guideline 103, is a suitable technique.^{[20][21][22][23]} This method relies on the principle that the boiling point is reached when the vapor pressure of the liquid equals the surrounding atmospheric pressure.^{[24][25]}



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Caption: Workflow for the micro-boiling point determination method.

Protocol:

- Apparatus Setup: Place a small amount of liquid **propionitrile** into a small test tube. Invert a sealed-end capillary tube into the liquid.
- Heating: Heat the test tube in a suitable heating bath.
- Observation of Bubbling: As the liquid heats, a stream of bubbles will emerge from the open end of the inverted capillary tube.
- Cooling and Observation: Remove the heat source and allow the apparatus to cool slowly.
- Boiling Point Determination: The temperature at which the bubbling stops and the liquid is drawn up into the capillary tube is the boiling point.^{[25][26]}

Section 4: Safety and Handling Considerations

Propionitrile is a flammable liquid and is toxic by inhalation, ingestion, and skin absorption.^{[1][9][27][28][29]} It is crucial to handle this chemical in a well-ventilated area, preferably a fume hood, while wearing appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.^{[28][29]} Upon heating, **propionitrile** can produce toxic hydrogen cyanide gas.^{[6][9]} Always consult the Safety Data Sheet (SDS) before handling.^{[27][28][29][30]}

Conclusion

The boiling and melting points of **propionitrile** are critical physical properties that are dictated by its molecular structure and intermolecular forces. A comprehensive understanding of these properties, coupled with the application of standardized measurement techniques, is essential for the safe and effective use of **propionitrile** in research, development, and industrial applications. The data and protocols presented in this guide provide a solid foundation for scientists and professionals working with this important chemical intermediate.

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